

Application Note: HPLC-Based Quantification of Lacto-N-difucohexaose II

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Compound of Interest

Compound Name: *Lacto-N-difucohexaose II*

CAS No.: 62258-12-2

Cat. No.: B164729

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Lacto-N-difucohexaose II (LNDFH-II) is a neutral human milk oligosaccharide (HMO) that plays a significant role in infant nutrition and gut health. As interest in HMOs for infant formula and therapeutic applications grows, accurate and robust quantification methods are essential. This application note provides a detailed protocol for the quantification of LNDFH-II using High-Performance Liquid Chromatography (HPLC) with a focus on Hydrophilic Interaction Liquid Chromatography (HILIC).

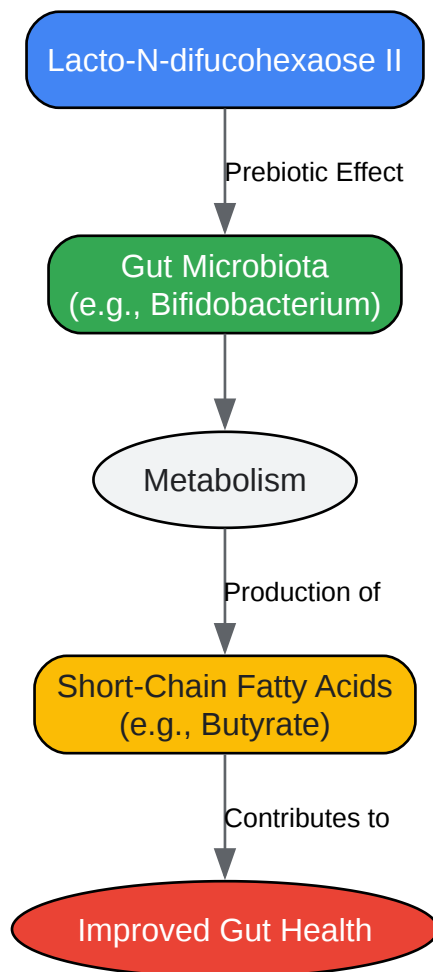
HILIC is a well-established method for the analysis of underivatized carbohydrates, offering excellent separation of these highly polar molecules.^{[1][2]} This method can be coupled with various detectors, including Refractive Index (RI), Mass Spectrometry (MS), or fluorescence detectors after derivatization. The protocol described here is based on established methods for similar fucosylated oligosaccharides and can be adapted for various sample matrices.^{[1][3]}

Quantitative Data Summary

The following table summarizes typical quantitative performance parameters that can be expected when developing and validating an HPLC method for LNDFH-II, based on data from similar fucosylated HMOs like 2'-fucosyllactose (2'-FL) and 3-fucosyllactose (3-FL).^{[1][3]}

Parameter	Expected Performance
Linearity (R ²)	> 0.999
Concentration Range	0.2 - 12 mg/mL
Recovery	88% - 112%
Limit of Detection (LOD)	0.1 - 0.6 mg/mL (matrix dependent)
Limit of Quantification (LOQ)	0.4 - 2.0 mg/mL (matrix dependent)

Experimental Workflow



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References

- [1. Quantifying the human milk oligosaccharides 2'-fucosyllactose and 3-fucosyllactose in different food applications by high-performance liquid chromatography with refractive index detection - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. shodex.com \[shodex.com\]](#)
- [3. Quantifying the human milk oligosaccharides 2'-fucosyllactose and 3-fucosyllactose in different food applications by high-performance liquid chromatography with refractive index detection - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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